

"Methyl 2-methylnicotinate chemical properties and structure"

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Compound of Interest

Compound Name: **Methyl 2-methylnicotinate**

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An In-depth Technical Guide to the Chemical Properties and Structure of **Methyl 2-methylnicotinate**

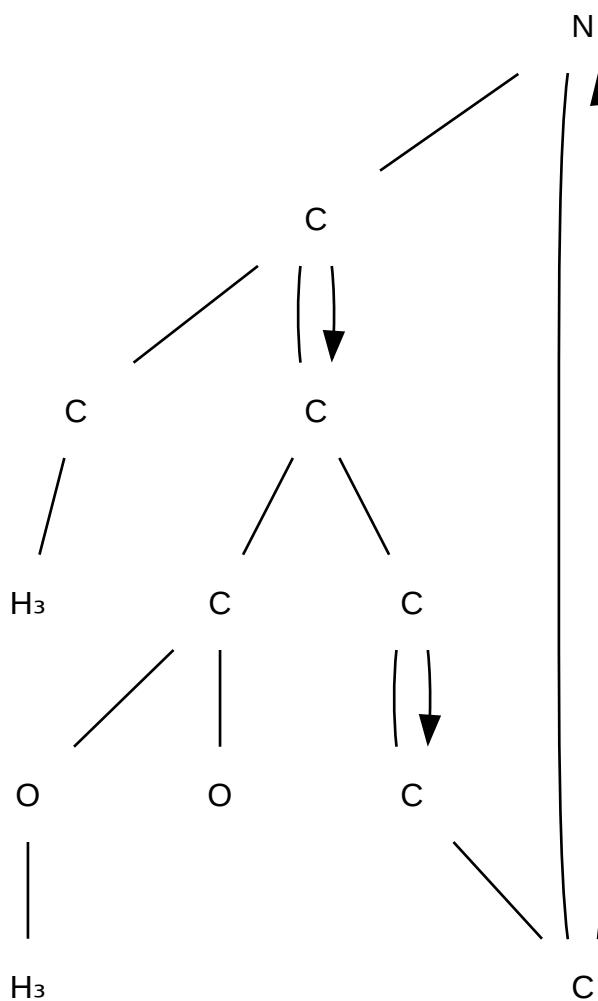
Introduction

Methyl 2-methylnicotinate, a derivative of nicotinic acid (a form of vitamin B3), is a significant heterocyclic compound. It serves as a versatile intermediate in the synthesis of various bicyclic nitrogen-containing heterocycles and other complex molecules, including active pharmaceutical ingredients (APIs). Its utility in organic synthesis and drug discovery necessitates a thorough understanding of its chemical and structural characteristics. This guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **Methyl 2-methylnicotinate**, tailored for researchers, scientists, and professionals in drug development.

Chemical Structure

The structure of **Methyl 2-methylnicotinate** is characterized by a pyridine ring substituted at the 2- and 3-positions. A methyl group ($-\text{CH}_3$) is attached at the 2-position, and a methyl ester group ($-\text{COOCH}_3$) is located at the 3-position. The formal IUPAC name for this compound is methyl 2-methylpyridine-3-carboxylate.[\[1\]](#)

Chemical Structure of Methyl 2-methylnicotinate

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Caption: 2D structure of **Methyl 2-methylnicotinate**.

Chemical and Physical Properties

The physicochemical properties of **Methyl 2-methylnicotinate** are summarized in the table below. These properties are crucial for its handling, storage, and application in chemical reactions.

Property	Value	Reference(s)
CAS Number	65719-09-7	[2] [1] [3]
Molecular Formula	C ₈ H ₉ NO ₂	[2] [1] [3] [4]
Molecular Weight	151.16 g/mol	[2] [1] [3] [4]
IUPAC Name	methyl 2-methylpyridine-3-carboxylate	[1]
Synonyms	Methyl 2-methyl-3-pyridinecarboxylate, 2-Methylnicotinic acid methyl ester	[3]
Boiling Point	102-104°C at 10 mmHg	[2]
Density	1.104 ± 0.06 g/cm ³ (Predicted)	[2]
Solubility	Soluble in chloroform and methanol.	[2] [3]
InChI	InChI=1S/C8H9NO2/c1-6-7(8(10)11-2)4-3-5-9-6/h3-5H,1-2H3	[1]
InChIKey	KLHWBYHFWALOIJ-UHFFFAOYSA-N	[1]
SMILES	COC(=O)C1=C(C)N=CC=C1	[1]

Spectroscopic Data

Spectroscopic analysis is fundamental for the structural elucidation and purity confirmation of **Methyl 2-methylnicotinate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Proton (¹H) NMR spectroscopy provides detailed information about the hydrogen atoms in the molecule.

- ^1H NMR (400MHz, CDCl_3) δ ppm: 8.61 (dd, $J=4.9, 1.8\text{Hz}$, 1H), 8.19 (dd, $J=7.9, 1.7\text{Hz}$, 1H), 7.20 (dd, $J=7.9, 4.7\text{Hz}$, 1H), 3.91 (s, 3H), 2.83 (s, 3H).[5]

Carbon-13 (^{13}C) NMR data is also available for this compound, providing insights into the carbon framework.[1]

Infrared (IR) Spectroscopy

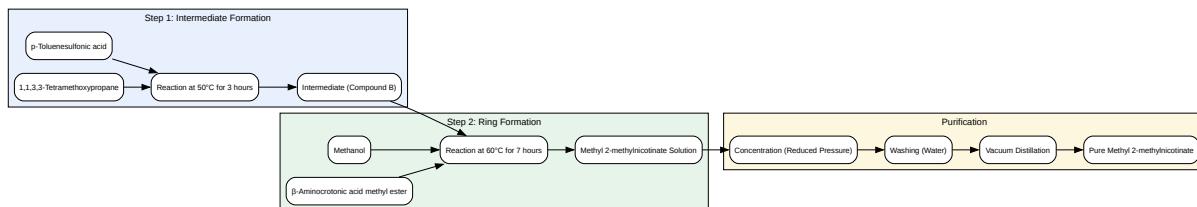
IR spectroscopy is used to identify the functional groups present. Characteristic absorption bands are expected for the C=O of the ester and the C=N and C=C bonds of the pyridine ring. [1]

Synthesis and Experimental Protocols

A common method for the synthesis of **Methyl 2-methylnicotinate** involves a two-step process that avoids the use of hazardous reagents like acrolein.[5] This method is suitable for industrial production due to its mild conditions, readily available starting materials, and high yield.[5]

Synthesis Workflow

The synthesis proceeds through the formation of an intermediate from 1,1,3,3-tetramethoxypropane, which then reacts with a β -aminocrotonic acid ester to form the final product.[5]

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Caption: General workflow for the synthesis of **Methyl 2-methylNicotinate**.

Detailed Experimental Protocol

The following protocol is based on a patented synthesis method.[\[5\]](#)

Step 1: Preparation of the Intermediate (Compound B)

- In a suitable reactor, charge 1.5 mol of 1,1,3,3-tetramethoxypropane at room temperature.
- While stirring, slowly add 2.0 mol of a 30% (w/w) aqueous solution of p-toluenesulfonic acid.
- Heat the reaction mixture to 50°C and maintain this temperature for 3 hours to complete the formation of the intermediate.

Step 2: Synthesis of **Methyl 2-methylNicotinate**

- In a separate reactor, combine 1.0 mol of β-aminocrotonic acid methyl ester and 5.0 mol of methanol.

- Heat the mixture to 60°C.
- Add the intermediate compound prepared in Step 1 to this mixture.
- Maintain the reaction at 60°C for 7 hours.

Step 3: Product Isolation and Purification

- After the reaction is complete, concentrate the resulting solution under reduced pressure to remove the solvent.
- Wash the crude product with water.
- Purify the product by vacuum distillation to obtain pure **Methyl 2-methylnicotinate**.^[5]

This method reportedly achieves a yield of over 65% with a purity exceeding 98%.^[5]

Safety and Handling

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **Methyl 2-methylnicotinate** is reported to cause skin irritation and serious eye irritation.^[1] Some reports also indicate that it may cause serious eye damage.^[1] Therefore, appropriate personal protective equipment, including gloves and safety glasses, should be worn when handling this compound. Work should be conducted in a well-ventilated area or a fume hood.

Conclusion

Methyl 2-methylnicotinate is a valuable building block in organic and medicinal chemistry. This guide has provided a detailed overview of its chemical structure, physical and chemical properties, spectroscopic data, and a robust synthesis protocol. The information presented, including structured data tables and process diagrams, serves as a comprehensive technical resource for scientists and researchers engaged in the fields of chemical synthesis and drug development.

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References

- 1. Methyl 2-methylnicotinate | C8H9NO2 | CID 7015327 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Methyl 2-methylnicotinate CAS#: 65719-09-7 [m.chemicalbook.com]
- 3. 65719-09-7 CAS MSDS (Methyl 2-methylnicotinate) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 4. scbt.com [scbt.com]
- 5. CN112824387A - 2-methyl nicotinate and preparation method and application thereof - Google Patents [patents.google.com]
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